

Application Notes & Protocols: Nanoparticle-Mediated Delivery of TT-10

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Compound of Interest

Compound Name: TT-10

Cat. No.: B15541084

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **TT-10** is a novel small molecule activator of the YES-associated protein (YAP)-transcriptional enhancer factor domain (TEAD) signaling pathway.[1] This pathway is a key regulator of cell proliferation and survival.[2] Research has shown that **TT-10** promotes the proliferation of cardiomyocytes, the muscle cells of the heart, which have a very limited ability to regenerate after injury.[3][4] This makes **TT-10** a promising therapeutic agent for repairing heart tissue following a myocardial infarction (heart attack).[2][3] However, direct administration of **TT-10** has shown limited long-term efficacy.[2][3]

To enhance its therapeutic potential, **TT-10** can be encapsulated within biodegradable nanoparticles. This guide details the use of Poly(lactic-co-glycolic acid) (PLGA) nanoparticles, which are FDA-approved and widely used for drug delivery due to their biocompatibility and tunable controlled-release properties.[5][6] Nanoparticle encapsulation protects **TT-10** from rapid degradation, enables a slow and sustained release at the target site, and improves its overall potency and durability for cardiac repair.[2][7][8]

These application notes provide a comprehensive, step-by-step guide for the formulation, characterization, and in vitro evaluation of **TT-10**-loaded PLGA nanoparticles.

Data Presentation

The following tables summarize the expected quantitative data from the characterization and in vitro experiments.

Table 1: Physicochemical Properties of **TT-10**-Loaded PLGA Nanoparticles

Parameter	Empty PLGA-NP	TT-10-Loaded PLGA-NP	Acceptance Criteria
Particle Size (nm)	180 ± 20	200 ± 25	150 - 250 nm
Polydispersity Index (PDI)	0.15 ± 0.05	0.18 ± 0.05	< 0.3
Zeta Potential (mV)	-35 ± 5	-32 ± 6	-25 to -40 mV
Encapsulation Efficiency (%)	N/A	> 85%	≥ 80%

| Drug Loading (%) | N/A | ~4.5% | 3 - 7% |

Table 2: In Vitro Release Profile of **TT-10** from PLGA Nanoparticles

Time Point	Cumulative Release (%)	Standard Deviation
1 hour	5.2	± 1.1
6 hours	15.8	± 2.5
1 day	28.4	± 3.1
3 days	45.1	± 4.0
7 days	62.9	± 3.8
14 days	78.5	± 4.2
21 days	89.3	± 3.5

| 28 days| 95.1 | ± 2.9 |

Table 3: In Vitro Cytotoxicity (H9c2 Cardiomyoblasts)

Treatment Group	IC50 (μM)
Free TT-10	15.5
TT-10-Loaded PLGA-NP	25.0

| Empty PLGA-NP | > 1000 (as per polymer conc.) |

Experimental Protocols

Protocol 1: Preparation of TT-10-Loaded PLGA Nanoparticles

This protocol uses a single emulsion (oil-in-water) solvent evaporation technique to encapsulate the hydrophobic **TT-10** molecule within a PLGA matrix.[\[2\]](#)[\[5\]](#)[\[9\]](#)

Materials:

- **TT-10** (MedChemExpress)
- PLGA (50:50 lactide:glycolide ratio, acid terminated)
- Dichloromethane (DCM)
- Poly(vinyl alcohol) (PVA), 87–89% hydrolyzed
- Deionized (DI) water
- Magnetic stirrer and stir bar
- Probe sonicator
- Rotary evaporator
- High-speed centrifuge
- Lyophilizer (Freeze-dryer)

Methodology:

- **Organic Phase Preparation:** Dissolve 100 mg of PLGA and 5 mg of **TT-10** in 5 mL of dichloromethane (DCM). Mix thoroughly by vortexing until a clear solution is formed.
- **Aqueous Phase Preparation:** Prepare a 4% (w/v) PVA solution by dissolving 4 g of PVA in 100 mL of DI water. Heat gently on a magnetic stirrer until fully dissolved, then cool to room temperature.
- **Emulsification:** Add the organic phase dropwise to 20 mL of the 4% PVA solution while stirring at 600 RPM.
- **Sonication:** Immediately after adding the organic phase, sonicate the mixture using a probe sonicator. Sonicate on ice for 3 minutes (30 seconds on, 10 seconds off cycles) at 40% amplitude to form a stable oil-in-water (o/w) emulsion.
- **Solvent Evaporation:** Transfer the emulsion to a round-bottom flask and stir at room temperature for 4-6 hours under a fume hood to allow the DCM to evaporate, which hardens the nanoparticles.
- **Nanoparticle Collection:** Transfer the nanoparticle suspension to centrifuge tubes. Centrifuge at 15,000 x g for 20 minutes at 4°C.
- **Washing:** Discard the supernatant, which contains residual PVA and unencapsulated **TT-10**. Resuspend the nanoparticle pellet in 20 mL of cold DI water by vortexing. Repeat the centrifugation and washing steps two more times to ensure complete removal of PVA.
- **Lyophilization:** After the final wash, resuspend the nanoparticle pellet in a small volume of DI water containing a cryoprotectant (e.g., 5% sucrose). Freeze the suspension at -80°C, then lyophilize for 48 hours to obtain a dry powder. Store the lyophilized nanoparticles at -20°C.

Protocol 2: Characterization of Nanoparticles

Proper characterization is essential to ensure the nanoparticles meet the required specifications for drug delivery.[\[10\]](#)[\[11\]](#)

A. Particle Size, Polydispersity Index (PDI), and Zeta Potential

- Instrument: Dynamic Light Scattering (DLS) instrument (e.g., Malvern Zetasizer).
- Method:
 - Resuspend a small amount of lyophilized nanoparticles in DI water to a concentration of ~0.1 mg/mL.
 - Vortex briefly to ensure a uniform suspension.
 - Transfer the suspension to the appropriate cuvette (disposable for size/PDI, folded capillary cell for zeta potential).
 - Measure the particle size, PDI, and zeta potential at 25°C. Perform measurements in triplicate.

B. Encapsulation Efficiency (EE) and Drug Loading (DL)

- Instrument: High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer.
- Method:
 - Accurately weigh 5 mg of lyophilized **TT-10**-loaded nanoparticles.
 - Dissolve the nanoparticles in 1 mL of a suitable solvent that dissolves both PLGA and **TT-10** (e.g., DMSO or acetonitrile).
 - Analyze the concentration of **TT-10** in the solution using a pre-established calibration curve via HPLC or UV-Vis spectrophotometry.
 - Calculate EE and DL using the following formulas:
 - $EE (\%) = (\text{Mass of drug in nanoparticles} / \text{Initial mass of drug used}) \times 100$
 - $DL (\%) = (\text{Mass of drug in nanoparticles} / \text{Total mass of nanoparticles}) \times 100$

C. Morphology

- Instrument: Transmission Electron Microscope (TEM).
- Method:
 - Prepare a dilute aqueous suspension of the nanoparticles (~0.05 mg/mL).
 - Place one drop of the suspension onto a carbon-coated copper grid and allow it to air dry.
 - If necessary, negatively stain the sample with a solution like 2% phosphotungstic acid.
 - Image the grid under the TEM to observe the size, shape, and surface morphology of the nanoparticles.

Protocol 3: In Vitro Drug Release Study

This protocol uses the dialysis membrane method to simulate the release of **TT-10** from the nanoparticles over time in a physiological buffer.[\[12\]](#)[\[13\]](#)

Materials:

- **TT-10**-loaded nanoparticles
- Phosphate Buffered Saline (PBS), pH 7.4
- Dialysis tubing (e.g., MWCO 12-14 kDa)
- Shaking incubator or water bath
- HPLC or UV-Vis Spectrophotometer

Methodology:

- Accurately weigh 10 mg of **TT-10**-loaded nanoparticles and suspend them in 2 mL of PBS (pH 7.4).
- Transfer the suspension into a pre-soaked dialysis bag and seal both ends securely.
- Submerge the dialysis bag in a container with 50 mL of PBS (pH 7.4). This external solution is the release medium.

- Place the container in a shaking incubator set to 37°C and 100 RPM to maintain sink conditions.
- At predetermined time points (e.g., 1, 3, 6, 12, 24 hours, and daily thereafter for up to 28 days), withdraw 1 mL of the release medium.
- Immediately replace the withdrawn volume with 1 mL of fresh, pre-warmed PBS to maintain a constant volume.
- Analyze the concentration of **TT-10** in the collected samples using HPLC or UV-Vis spectrophotometry.
- Calculate the cumulative percentage of drug released at each time point.

Protocol 4: In Vitro Cell Viability (MTT Assay)

The MTT assay is a colorimetric method used to assess cell metabolic activity, which serves as a measure of cell viability and cytotoxicity.^[14]

Materials:

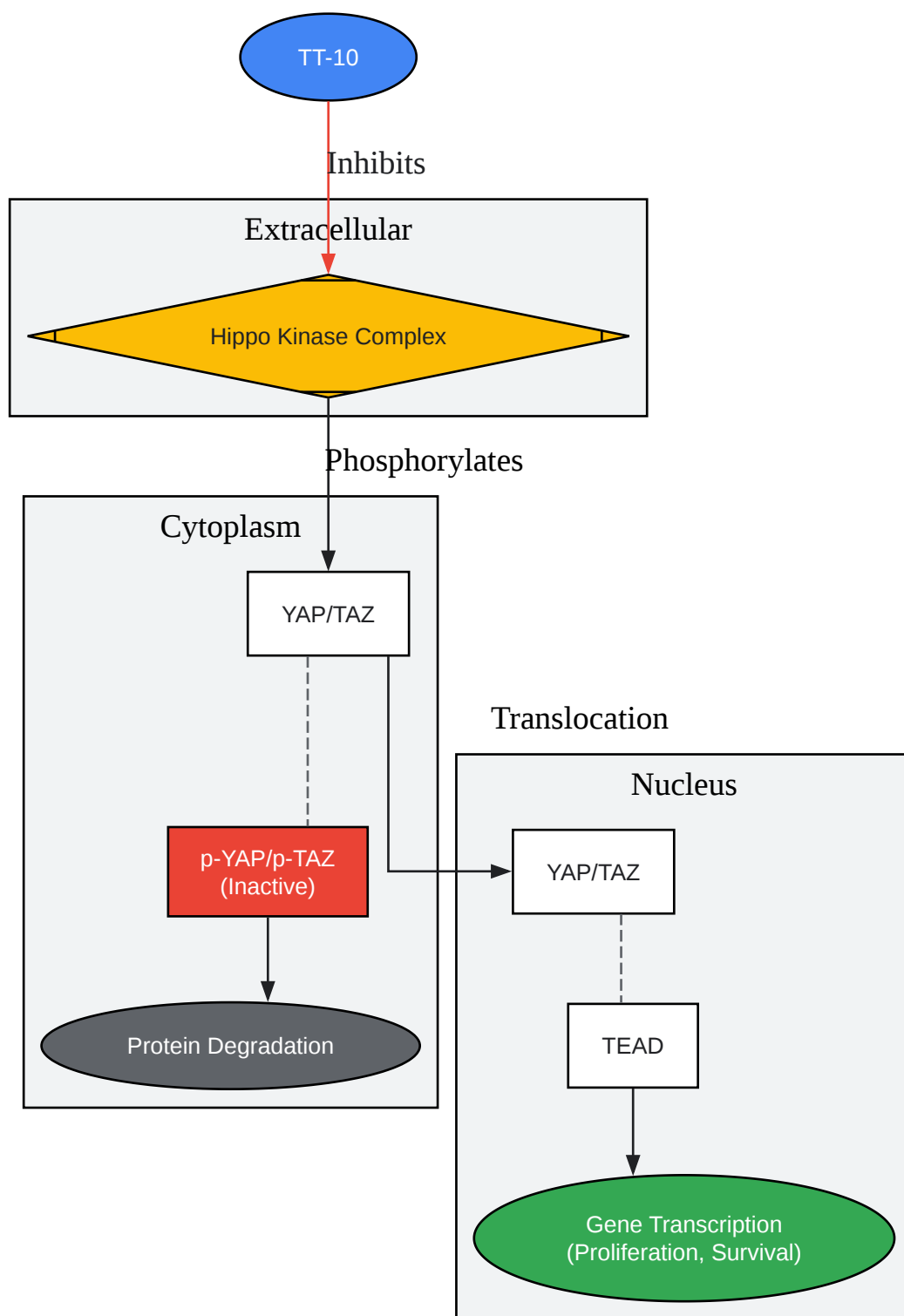
- H9c2 rat cardiomyoblast cell line
- DMEM culture medium supplemented with 10% FBS and 1% Penicillin-Streptomycin
- Free **TT-10**, **TT-10**-loaded NPs, and Empty NPs
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well cell culture plates
- Microplate reader

Methodology:

- **Cell Seeding:** Seed H9c2 cells into a 96-well plate at a density of 5,000 cells per well in 100 μ L of complete culture medium. Incubate for 24 hours at 37°C in a 5% CO₂ incubator to allow for cell attachment.
- **Treatment:** Prepare serial dilutions of free **TT-10**, **TT-10**-loaded NPs, and empty NPs in the culture medium.
- Remove the old medium from the wells and add 100 μ L of the treatment solutions. Include untreated cells as a control.
- Incubate the plate for 48 hours at 37°C and 5% CO₂.
- **MTT Addition:** After incubation, add 20 μ L of MTT solution (5 mg/mL) to each well and incubate for another 4 hours. During this time, viable cells will convert the yellow MTT into purple formazan crystals.
- **Formazan Solubilization:** Carefully remove the medium from each well and add 150 μ L of DMSO to dissolve the formazan crystals. Gently shake the plate for 15 minutes.
- **Absorbance Measurement:** Measure the absorbance of each well at 570 nm using a microplate reader.
- **Data Analysis:** Calculate cell viability as a percentage relative to the untreated control cells. Plot the viability against the drug concentration to determine the IC₅₀ value (the concentration at which 50% of cells are non-viable).

Visualization

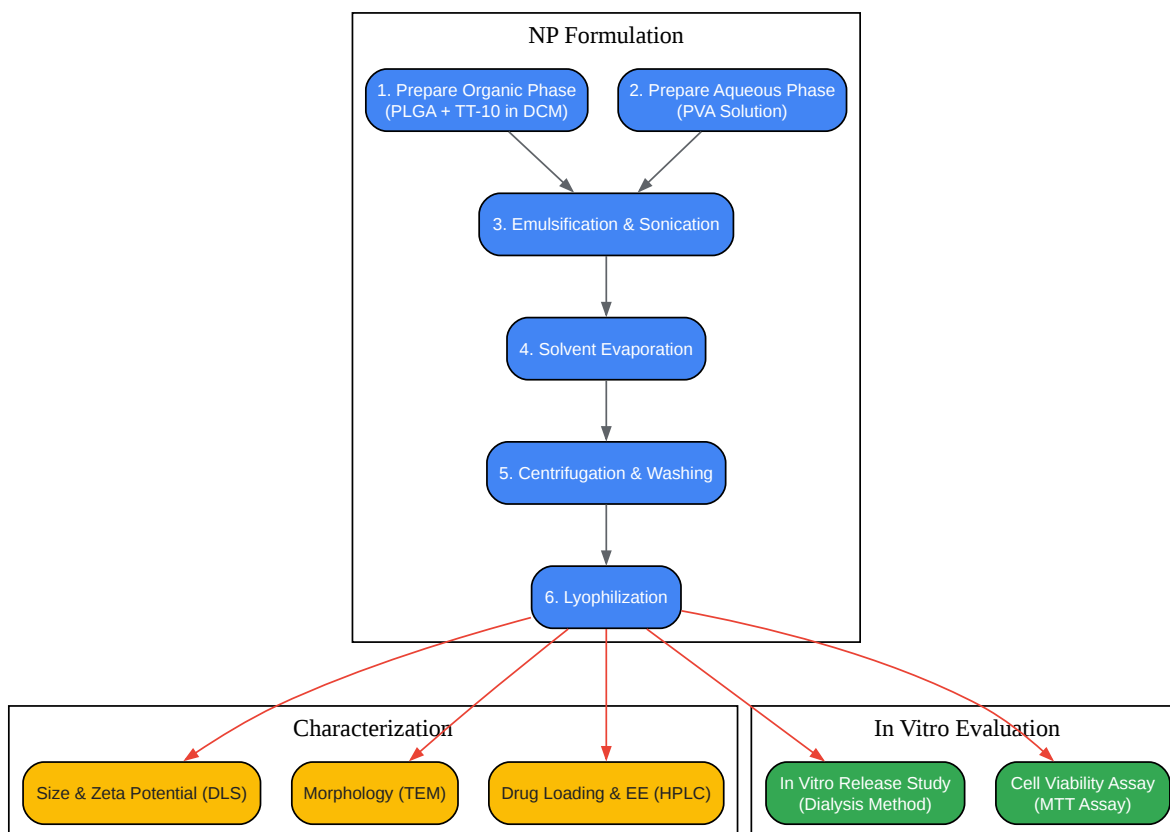
Signaling Pathway of TT-10



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Caption: The Hippo-YAP signaling pathway and the inhibitory action of **TT-10**.

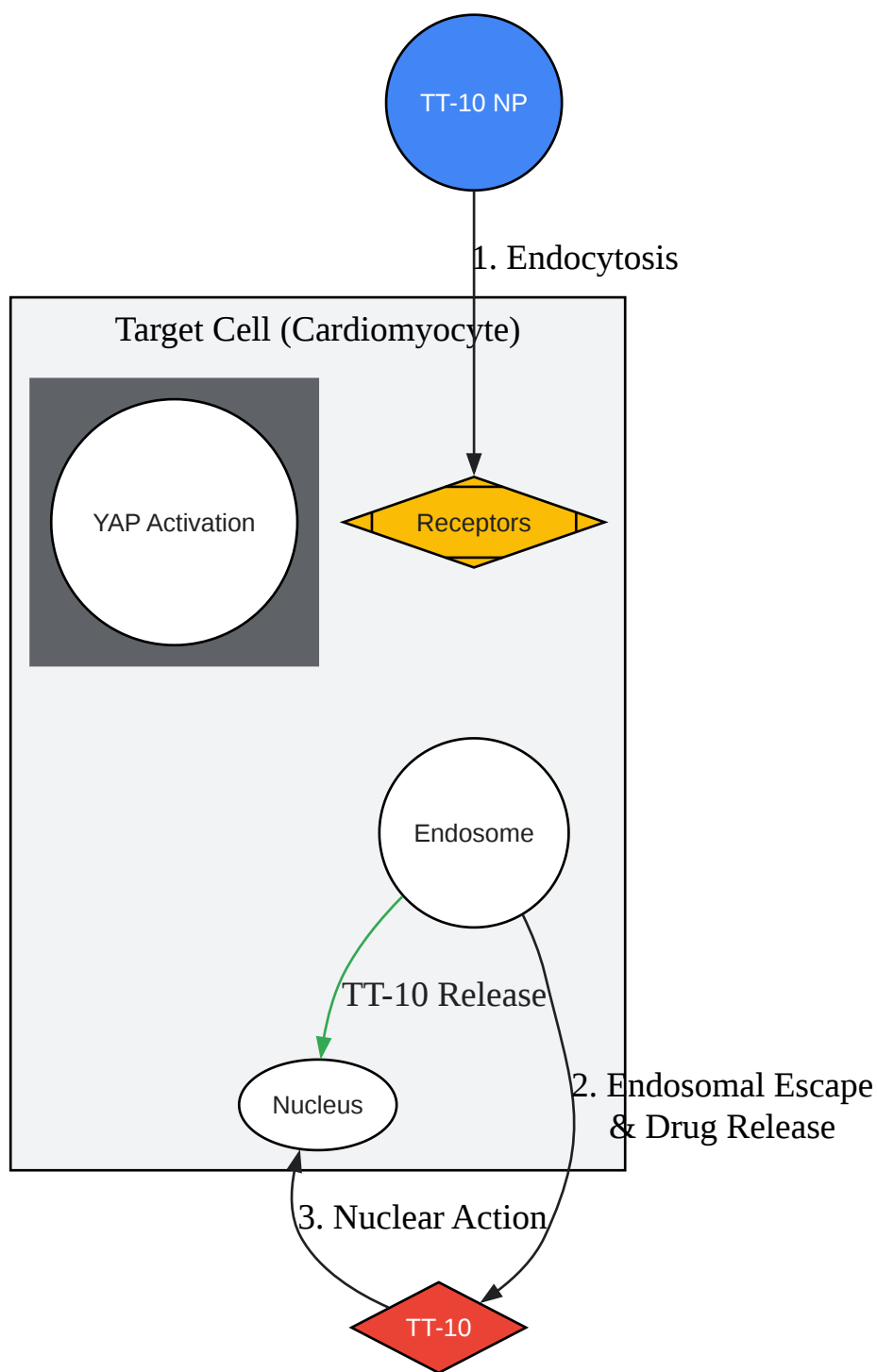
Experimental Workflow



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Caption: Workflow for **TT-10** nanoparticle preparation and evaluation.

Nanoparticle-Mediated Cellular Delivery



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Caption: Mechanism of nanoparticle uptake and intracellular drug release.

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